

An In-depth Technical Guide to 2-Bromobenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 2-Bromobenzenesulfonyl chloride

Cat. No.: B144033

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Introduction

2-Bromobenzenesulfonyl chloride is a pivotal chemical intermediate in organic synthesis, particularly valued in the fields of medicinal chemistry and drug development. Its utility stems from the reactive sulfonyl chloride group, which readily undergoes nucleophilic substitution with a variety of nucleophiles, including amines, alcohols, and phenols. This reactivity allows for the facile introduction of the 2-bromobenzenesulfonyl moiety into diverse molecular scaffolds, leading to the synthesis of a wide array of sulfonamides and sulfonate esters. This guide provides a comprehensive overview of **2-Bromobenzenesulfonyl chloride**, including its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and its role as a building block in the creation of molecules with potential biological activity.

Chemical and Physical Properties

2-Bromobenzenesulfonyl chloride, with the CAS number 2905-25-1, is a solid at room temperature.^{[1][2]} It is crucial to handle this compound with appropriate safety precautions due to its corrosive nature.^[2]

Quantitative Data Summary

The key physical and chemical properties of **2-Bromobenzenesulfonyl chloride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	2905-25-1	[1][2]
Molecular Formula	C ₆ H ₄ BrClO ₂ S	[1]
Molecular Weight	255.52 g/mol	[1][2]
Appearance	White to light yellow crystalline solid	[2]
Melting Point	49-52 °C	[1][2]
Boiling Point	98-100 °C at 0.5 mmHg	
Density	No data available	
Solubility	Reacts with water	
InChI Key	VFPWGGZNNRSQPBT-UHFFFAOYSA-N	[2]
SMILES	C1=CC=C(C(=C1)Br)S(=O)(=O)Cl	

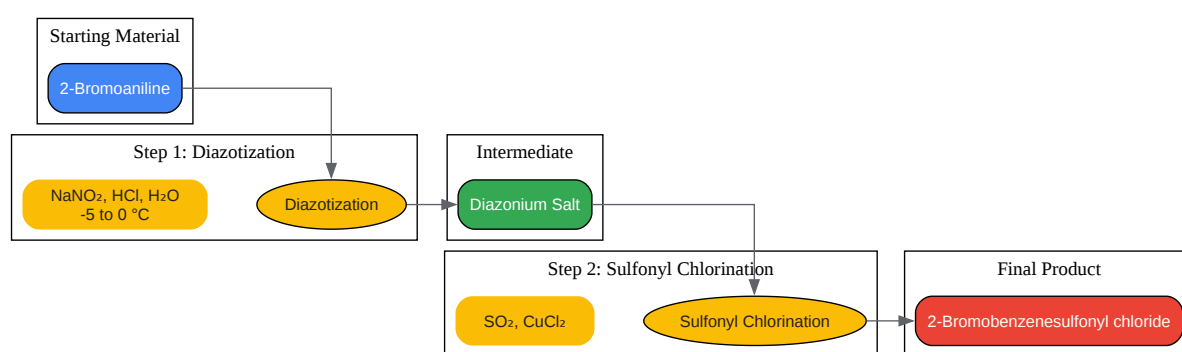
Safety Information

2-Bromobenzenesulfonyl chloride is classified as a corrosive substance that causes severe skin burns and eye damage.[2] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times when handling this chemical. All manipulations should be performed in a well-ventilated fume hood.

Hazard Statement	GHS Pictogram
H314: Causes severe skin burns and eye damage	GHS05 (Corrosion)

Synthesis of 2-Bromobenzenesulfonyl Chloride

The synthesis of **2-Bromobenzenesulfonyl chloride** can be achieved through a multi-step process starting from 2-bromoaniline. The general workflow involves diazotization of the aniline, followed by a sulfonyl chlorination reaction.



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Synthesis of **2-Bromobenzenesulfonyl chloride** from 2-bromoaniline.

Experimental Protocol: Synthesis from 2-Bromoaniline

This protocol is a representative procedure for the synthesis of **2-bromobenzenesulfonyl chloride**.

Materials:

- 2-Bromoaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)

- Sulfur Dioxide (SO₂)
- Copper(II) Chloride (CuCl₂)
- Ice
- Water

Procedure:

- Diazotization:
 1. Suspend 2-bromoaniline in a mixture of concentrated HCl and water.
 2. Cool the suspension to -5 to 0 °C in an ice-salt bath.
 3. Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise, maintaining the temperature below 5 °C.
 4. Stir the mixture for an additional 30 minutes at this temperature to ensure complete formation of the diazonium salt.
- Sulfonyl Chlorination:
 1. In a separate flask, prepare a solution of copper(II) chloride in a suitable solvent and saturate it with sulfur dioxide gas.
 2. Slowly add the cold diazonium salt solution to the SO₂/CuCl₂ solution with vigorous stirring. Nitrogen gas will evolve.
 3. Continue stirring for 1-2 hours at room temperature.
 4. Extract the product with a suitable organic solvent (e.g., dichloromethane or ether).
 5. Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
 6. Remove the solvent under reduced pressure to yield crude **2-bromobenzenesulfonyl chloride**.

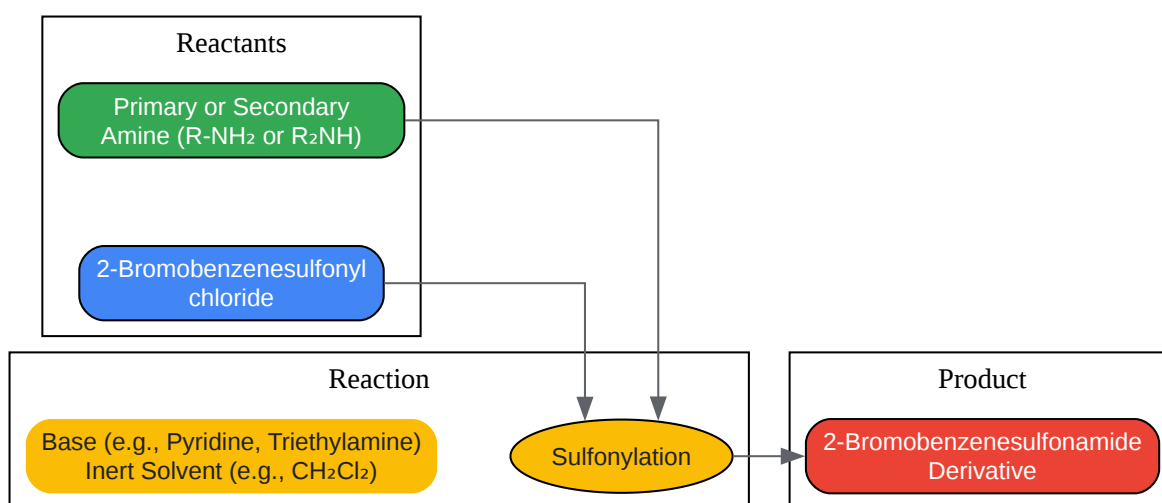
7. The crude product can be purified by recrystallization or distillation under reduced pressure.

Key Reactions and Applications

2-Bromobenzenesulfonyl chloride is a versatile reagent for the synthesis of various organic compounds, primarily sulfonamides and sulfonate esters. These derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities.

Synthesis of Sulfonamides

The reaction of **2-bromobenzenesulfonyl chloride** with primary or secondary amines in the presence of a base yields the corresponding sulfonamides.



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References

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- 2. scientificlabs.co.uk [scientificlabs.co.uk]
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